Proper Disposal of ZM 306416: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*ZM 306416*
CAS No.:	*690206-97-4*
Cat. No.:	*B1683844*

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For immediate reference, treat **ZM 306416** as a chemical waste product. Do not dispose of it in standard laboratory trash or down the drain. Personnel handling this compound should be thoroughly familiar with its properties and adhere to all institutional and local regulations for chemical waste disposal.

This guide provides essential safety and logistical information for the proper disposal of **ZM 306416**, a potent VEGFR and EGFR inhibitor used in research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Safety Data Overview

While some suppliers classify **ZM 306416** as not a hazardous substance, it is prudent to handle it with care due to its biological activity and potential for irritation. Always consult your institution's specific safety data sheets (SDS) and protocols.

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Property	Value	Source
CAS Number	690206-97-4	[1]
Molecular Formula	C16H13ClFN3O2	[1]
Molecular Weight	333.7 g/mol	[1]
Appearance	Off-white solid	[1]
Solubility	Soluble in DMSO (3 mg/ml) or ethanol (1 mg/ml)	[1]
Hazard Classification	Not a hazardous substance or mixture (per some suppliers)	[1][2]
Safety Phrases	S22: Do not breathe dustS24/25: Avoid contact with skin and eyesS36/37/39: Wear suitable protective clothing, gloves and eye/face protection	[1]

Experimental Protocol: Disposal of ZM 306416 Waste

This protocol outlines the step-by-step procedure for the safe disposal of solid **ZM 306416** and materials contaminated with it.

1.0 Personal Protective Equipment (PPE)

1.1. Before handling **ZM 306416**, don appropriate PPE:

- NIOSH-approved respirator or fume hood to avoid dust inhalation.[1]
- Chemical-resistant gloves (e.g., nitrile).[1]
- Safety goggles or a face shield.[1]
- A lab coat.[1]

2.0 Disposal of Unused Solid **ZM 306416**

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2.1. Do not dispose of solid **ZM 306416** in regular trash. 2.2. Collect the solid waste in a clearly labeled, sealable container designated for chemical waste. 2.3. The label should include:

- "Hazardous Waste"
- "**ZM 306416**"
- CAS Number: 690206-97-4
- Approximate amount
- Date of accumulation 2.4. Store the sealed container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials. 2.5. Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[3]

3.0 Disposal of Contaminated Labware and PPE

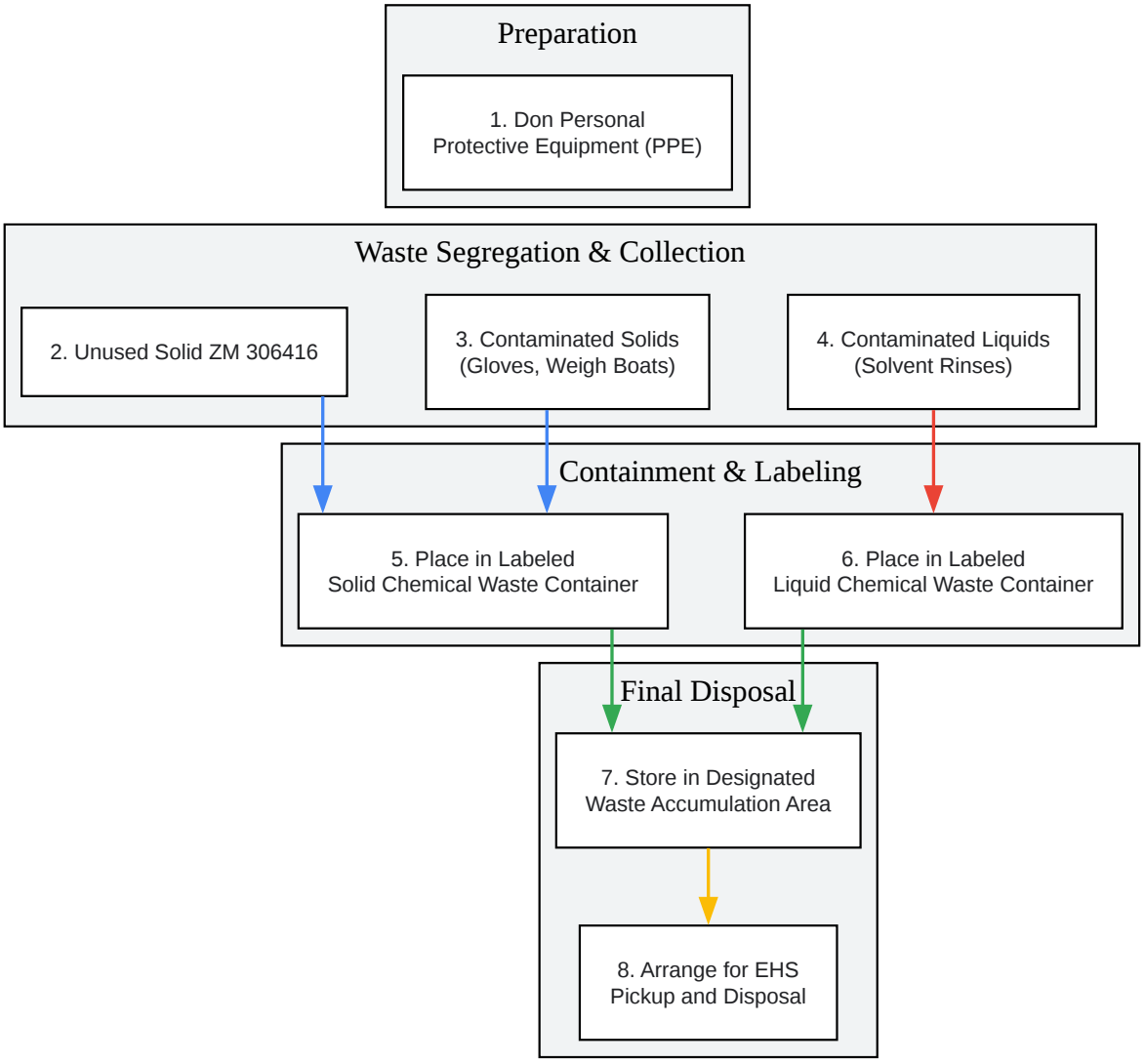
3.1. Solid Waste: 3.1.1. Items such as weigh boats, contaminated paper towels, and disposable plasticware should be collected in a designated, lined container for solid chemical waste. 3.1.2. Do not mix with regular laboratory trash. 3.1.3. Once full, seal the liner and container, and label it as described in section 2.3. 3.2. Sharps: 3.2.1. Needles, scalpels, or other sharps contaminated with **ZM 306416** must be placed in a puncture-proof sharps container designated for chemically contaminated sharps. 3.2.2. Label the container clearly with its contents. 3.3. Glassware: 3.3.1. Reusable glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or DMSO) in a chemical fume hood. 3.3.2. The resulting solvent rinseate is considered chemical waste and must be collected in a labeled container for liquid chemical waste. Do not pour it down the drain.[2] 3.3.3. After decontamination, the glassware can be washed according to standard laboratory procedures. 3.4. PPE: 3.4.1. Contaminated gloves, lab coats, and other disposable PPE should be placed in the designated solid chemical waste container.

4.0 Spill Management

4.1. In case of a spill, evacuate the immediate area if necessary and ensure proper ventilation. 4.2. Wearing appropriate PPE, cover the spill with an absorbent material suitable for chemical spills. 4.3. Carefully collect the absorbent material and spilled substance using non-sparking tools. 4.4. Place the collected waste into a sealed, labeled container for hazardous waste. 4.5. Clean the affected area with a suitable solvent, collecting the cleaning materials as chemical waste.

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ZM 306416 Disposal Workflow



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Caption: Workflow for the proper disposal of **ZM 306416** waste.

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- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. ehs.weill.cornell.edu [ehs.weill.cornell.edu]

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